

What are the chemical properties of Bis(methylsulfinylethyl)sulfone-13C4?

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Compound of Interest

Compound Name: Bis(methylsulfinylethyl)sulfone-13C4

Cat. No.: B13422298

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An In-depth Technical Guide to Bis(methylsulfinylethyl)sulfone-13C4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **Bis(methylsulfinylethyl)sulfone-13C4**. This isotopically labeled compound serves as a crucial internal standard for the quantitative analysis of its unlabeled analogue, a significant metabolite of the chemical warfare agent sulfur mustard.

Core Chemical Properties

Bis(methylsulfinylethyl)sulfone-13C4 is a stable, isotopically labeled organic molecule. While specific experimental data on the physical properties of the 13C4-labeled variant are not extensively published, the following tables summarize the known properties of both the labeled compound and its unlabeled analogue.

Table 1: Chemical Properties of **Bis(methylsulfinylethyl)sulfone-13C4**

Property	Value
Chemical Name	1,1'-Sulfonylbis[2-(methylsulfinyl)ethane]-13C4
Synonyms	Bis(methylsulfinylethyl)sulfone-13C4
Molecular Formula	C ₂ ¹³ C ₄ H ₁₄ O ₄ S ₃
Molecular Weight	250.34 g/mol [1]
CAS Number	672310-55-3 [1]
Appearance	White to Off-White Solid
Purity	Typically >95%
Storage	Store at 4°C for long-term stability.

Table 2: Chemical Properties of Bis(methylsulfinylethyl)sulfone (Unlabeled)

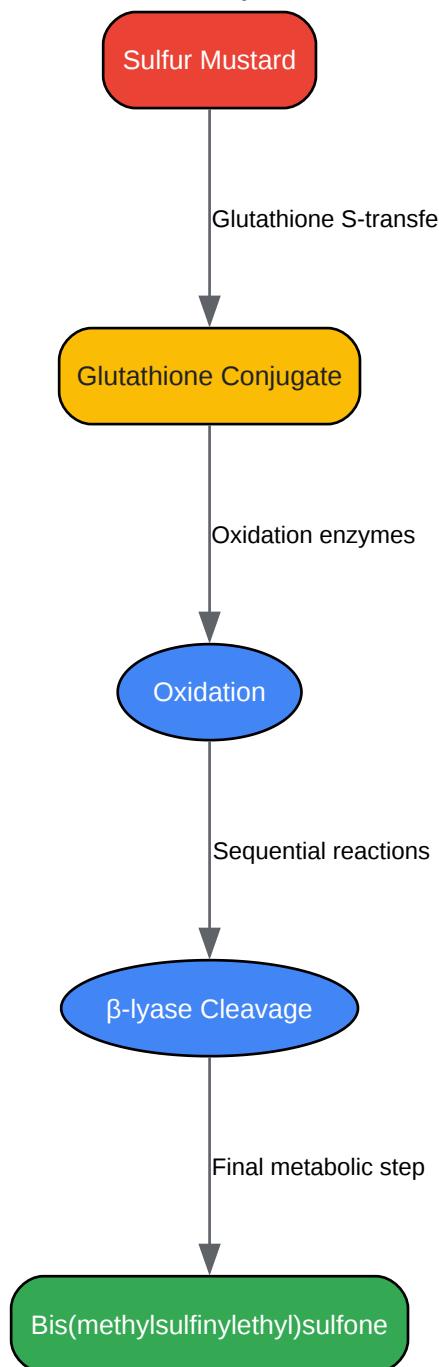
Property	Value
Chemical Name	1,1'-Sulfonylbis[2-(methylsulfinyl)ethane]
Molecular Formula	C ₆ H ₁₄ O ₄ S ₃
Molecular Weight	246.37 g/mol [2]
CAS Number	137371-96-1 [2]
Density	1.469 g/cm ³ (predicted) [3]
Boiling Point	637.1 °C at 760 mmHg (predicted) [3]
Flash Point	339.1 °C (predicted) [3]
Solubility	Slightly soluble in DMSO and Methanol.

Metabolic Pathway of Sulfur Mustard

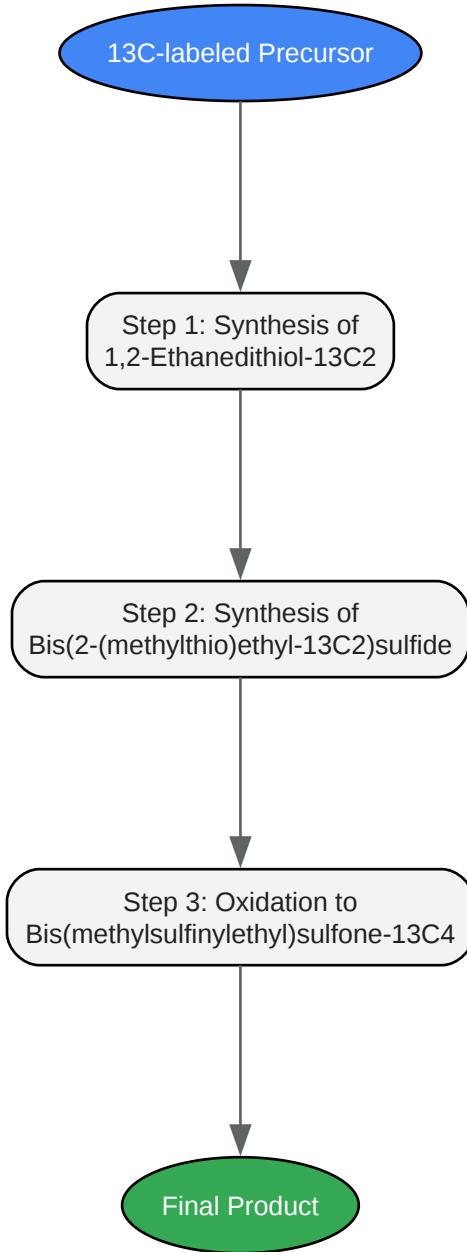
The unlabeled form of this compound, Bis(methylsulfinylethyl)sulfone, is a key metabolite of sulfur mustard. Its formation in vivo is a result of a multi-step detoxification process.

Understanding this pathway is critical for the development of biomarkers for sulfur mustard exposure.

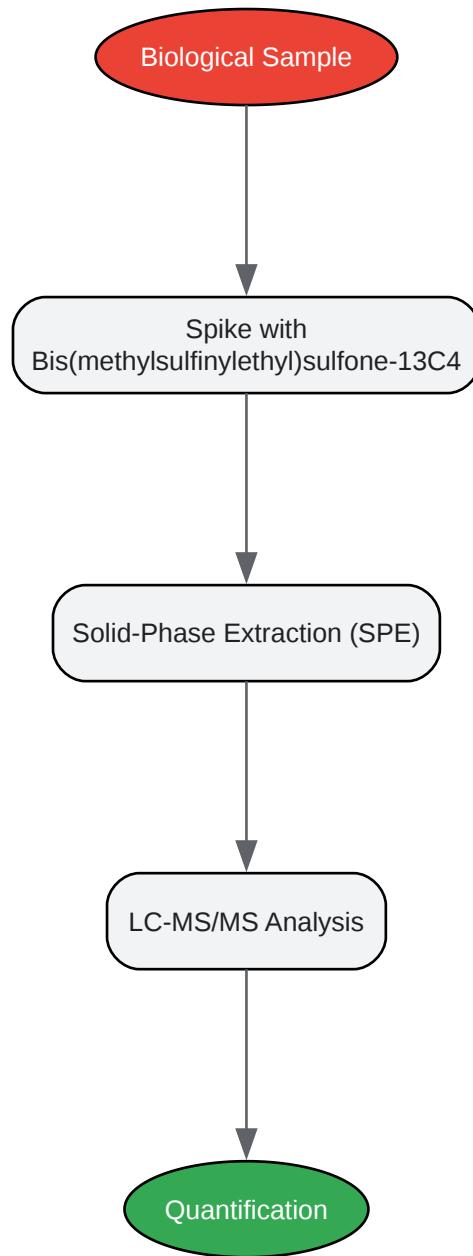
Metabolic Pathway of Sulfur Mustard



Proposed Synthesis of Bis(methylsulfinylethyl)sulfone-13C4



Quantitative Analysis Workflow

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